

Essential Safety and Operational Guidance for Handling Daclatasvir-d16

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Compound of Interest

Compound Name: Daclatasvir-d16

Cat. No.: B15141790

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for the handling of **Daclatasvir-d16**, a deuterated analog of the hepatitis C virus (HCV) NS5A inhibitor, Daclatasvir.

Personal Protective Equipment (PPE)

When handling **Daclatasvir-d16**, especially in solid form where dust may be generated, a comprehensive approach to personal protection is crucial. The following table summarizes the recommended PPE.

PPE Category	Specification
Eye Protection	Appropriate protective eyeglasses or chemical safety goggles as described by OSHA.[1]
Hand Protection	Compatible chemical-resistant gloves. Gloves must be inspected before use and disposed of properly after.[1][2]
Respiratory Protection	For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[2]
Skin and Body Protection	Wear appropriate protective clothing to prevent skin exposure.[1] Impervious clothing is recommended.[3]

Engineering Controls

To minimize exposure, **Daclatasvir-d16** should be handled in a controlled environment with the following engineering controls:

- Ventilation: Use only in a well-ventilated area.[3] Mechanical exhaust is required.[1]
- Safety Stations: A safety shower and eye wash station should be readily accessible.[1][3]

Procedural Guidance for Handling and Disposal

Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly and that you are working in a designated area with appropriate engineering controls.
- Avoiding Contamination: Do not eat, drink, or smoke when using this product.[3][4] Wash hands thoroughly after handling.[2][3][4]
- Minimizing Dust: Avoid dust formation during handling.[2]

Accidental Release Measures:

- Containment: In case of a spill, pick up and arrange disposal without creating dust.[2]
- Cleaning: Sweep up the spilled material and shovel it into a suitable, closed container for disposal.[2]

First Aid Measures:

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a physician.[1][2]
- Skin Contact: In case of skin contact, wash off with soap and plenty of water.[2] Remove contaminated clothing and wash it before reuse.[1]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1][2]
- Ingestion: If swallowed, rinse your mouth with water. Never give anything by mouth to an unconscious person.[2] Call a poison center or doctor if you feel unwell.[4]

Storage:

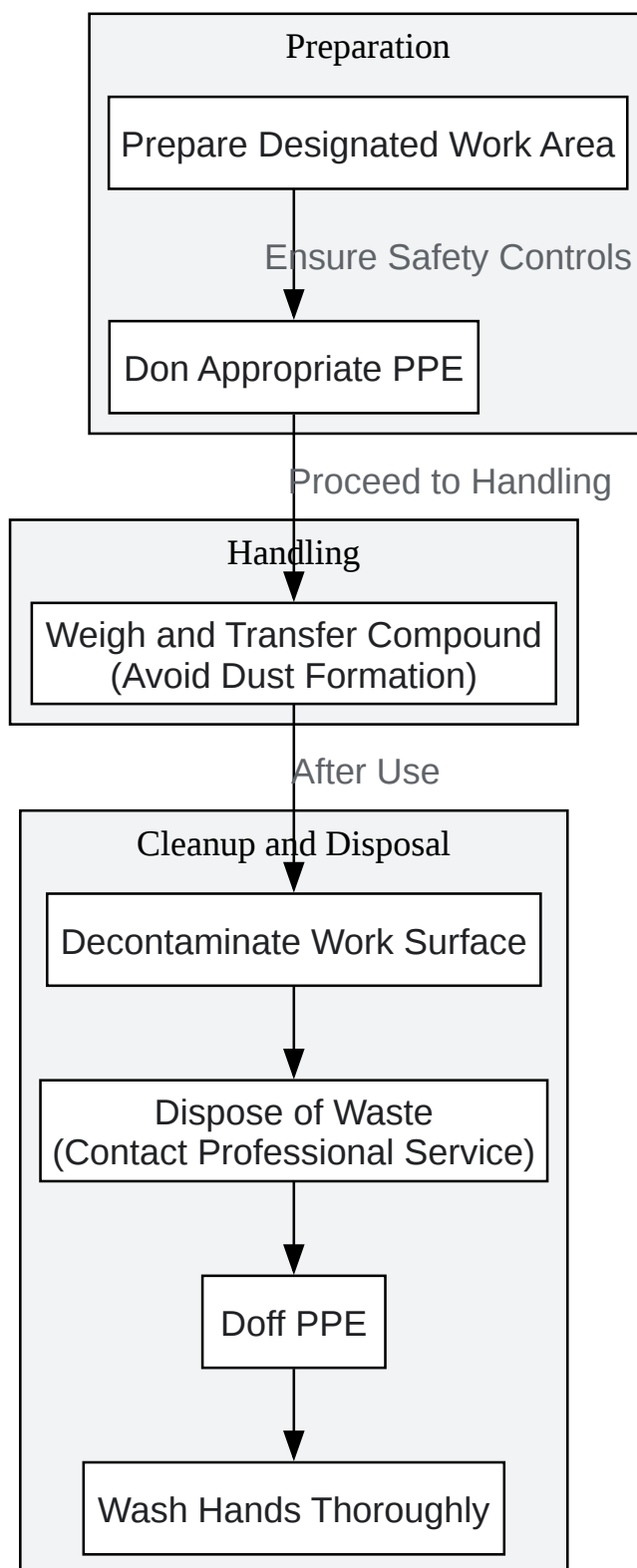
- Store the compound in a closed container at room temperature, away from heat, moisture, and direct light.[5]

Disposal Plan:

- Waste Collection: Collect surplus and non-recyclable solutions in a suitable, closed container.
- Professional Disposal: Contact a licensed professional waste disposal service to dispose of this material.[2] The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[1][2]
- Contaminated Packaging: Dispose of contaminated packaging as unused product.[2]

- General Guidance: For disposal of small quantities, as with other non-flushable medications, you can mix the substance with an undesirable material like used coffee grounds or cat litter, place it in a sealed plastic bag, and then dispose of it in the trash.^[6]

Workflow for Safe Handling of Daclatasvir-d16



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Workflow for the safe handling of **Daclatasvir-d16**.

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